

Application Notes and Protocols for Darifenacin Hydrobromide in Cell Culture Assays

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Compound of Interest

Compound Name: (+-)-Darifenacin

CAS No.: 133033-93-9

Cat. No.: B15617248

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Darifenacin hydrobromide is a potent and selective antagonist of the M3 muscarinic acetylcholine receptor (mAChR)[1][2][3][4][5][6][7]. The M3 receptor plays a crucial role in mediating smooth muscle contraction, particularly in the urinary bladder, and is a key target in the treatment of overactive bladder[3][4][5]. In a cellular context, the binding of acetylcholine to M3 receptors activates phospholipase C, which in turn leads to the production of inositol trisphosphate (IP3) and a subsequent increase in intracellular calcium, resulting in muscle contraction[2]. By competitively blocking this receptor, darifenacin effectively inhibits these downstream signaling events[3]. These application notes provide a detailed protocol for the dissolution of darifenacin hydrobromide for use in in vitro cell culture assays, along with information on its stability and mechanism of action.

Data Presentation: Solubility and Storage

The solubility of darifenacin hydrobromide can vary depending on the solvent and the supplier. It is crucial to use fresh, high-purity solvents to ensure optimal dissolution. The following table

summarizes the solubility of darifenacin hydrobromide in common laboratory solvents.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	2 - 117	3.94 - 230.56	Moisture-absorbing DMSO can reduce solubility; it is recommended to use fresh, anhydrous DMSO. The significant range may be due to differences in purity or hydration state.
Ethanol	~0.3	~0.59	Some sources report it as insoluble, indicating very low solubility.
Dimethylformamide (DMF)	~3	~5.91	Purge the solvent with an inert gas before use.
Water	Insoluble	-	Sparingly soluble in aqueous buffers. For aqueous solutions, first dissolve in DMF and then dilute with the aqueous buffer of choice.
1:1 DMF:PBS (pH 7.2)	~0.5	~0.98	This method can be used to achieve a higher concentration in an aqueous buffer system.

Storage and Stability:

- Solid Form: Darifenacin hydrobromide powder is stable for at least two to four years when stored at -20°C[1][8].
- Stock Solutions: For long-term storage, it is recommended to aliquot stock solutions and store them at -80°C for up to one year[9][10]. For shorter periods, storage at -20°C for up to one month is acceptable[9][10]. To maintain the integrity of the compound, it is important to avoid repeated freeze-thaw cycles[9][10].
- Aqueous Solutions: It is not recommended to store aqueous solutions of darifenacin hydrobromide for more than one day[1][8].

Experimental Protocol: Preparation of Darifenacin Hydrobromide Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of darifenacin hydrobromide in DMSO.

Materials:

- Darifenacin hydrobromide (MW: 507.46 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Pre-weighing Preparation: Allow the vial of darifenacin hydrobromide to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of darifenacin hydrobromide powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.07 mg of the compound.

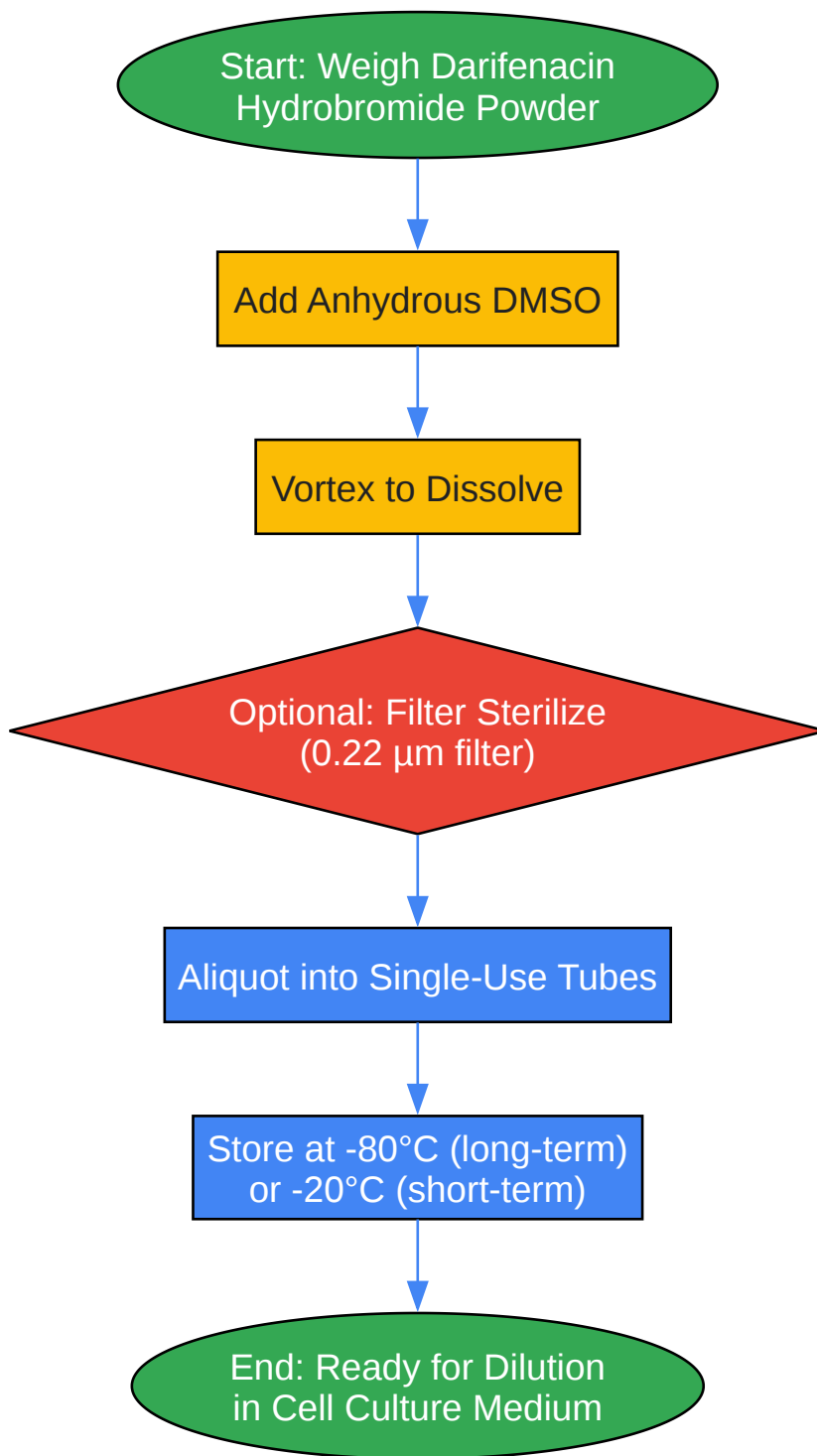
- Dissolution:
 - Add the weighed darifenacin hydrobromide to a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO. For a 10 mM stock solution from 5.07 mg, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid dissolution, but ensure the vial is tightly capped.
- Sterilization (Optional): If required for your cell culture application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
 - Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month)[9][10].

Working Solution Preparation:

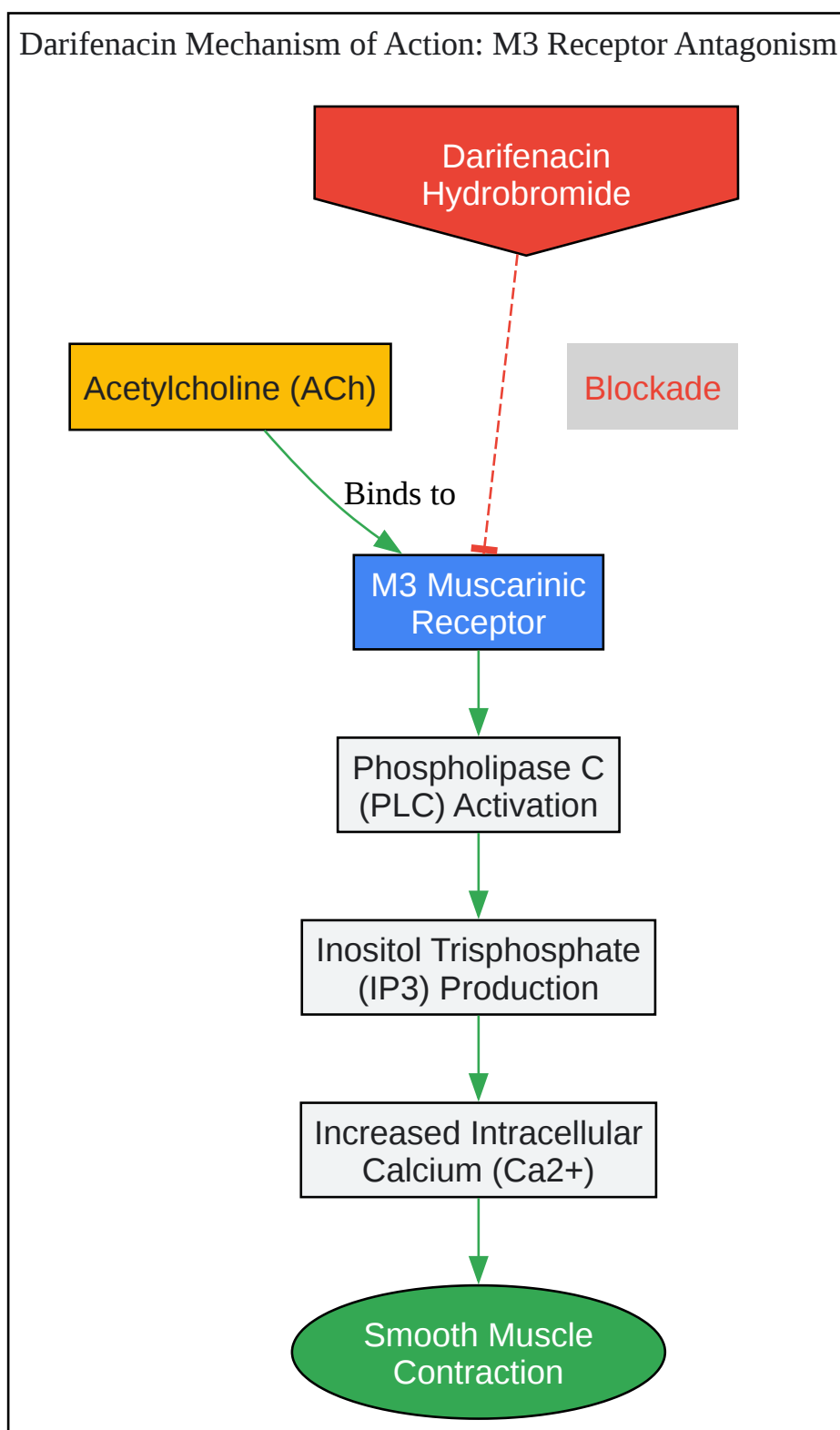
To prepare a working solution for your cell culture assay, dilute the stock solution in your cell culture medium to the desired final concentration. It is important to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells (typically $\leq 0.1\%$). Perform a vehicle control experiment with the same final concentration of DMSO to account for any solvent effects.

Mandatory Visualizations

Protocol for Darifenacin Hydrobromide Stock Solution Preparation



Darifenacin Mechanism of Action: M3 Receptor Antagonism

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